

# Protocol for Post-Emergence Application of Flucarbazone in Wheat

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## Compound of Interest

Compound Name: Flucarbazone

Cat. No.: B134062

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## 1.0 Introduction and Application Notes

**Flucarbazone**-sodium is a selective, post-emergence herbicide used for the control of annual grass weeds and certain broadleaf weeds in spring, durum, and winter wheat.[1][2][3] It belongs to the sulfonaminocarbonyl-triazolinone chemical family and is classified as a Group 2 herbicide.[1][4] Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is critical for the synthesis of branched-chain amino acids (leucine, isoleucine, and valine) in susceptible plants.[5][6][7] This inhibition halts cell division and weed growth.[7]

**Flucarbazone** is absorbed through both the foliage and roots and is translocated to the growing points of the plant.[4][6] Visible symptoms of weed control, such as discoloration, may take several days to appear, with complete control achieved in up to four weeks.[4]

Proper application according to crop and weed growth stage, environmental conditions, and adjuvant use is critical for maximizing efficacy and ensuring crop safety. This document provides detailed protocols for the application of **flucarbazone** in wheat and for conducting efficacy and selectivity experiments.

## 2.0 Data Presentation: Application Parameters

The following tables summarize the key quantitative data for the post-emergence application of **flucarbazone**.

Table 1: **Flucarbazone** Application Timing for Post-Emergence Control in Wheat

Crop Type	Crop Growth Stage	Target Weed Growth Stage
Spring Wheat (including Durum)	Minimum of 1 leaf to a maximum of 4 leaves on the main stem, plus 2 tillers.[1]	Grasses (Wild Oat, Green Foxtail): 1- to 4-leaf stage, up to 2 tillers.[1][4]
	Application beyond this stage may result in yield loss due to weed competition.[1]	Broadleaf Weeds (Redroot Pigweed, Stinkweed, etc.): 2- to 6-leaf stage.[1][4]

| Winter Wheat | From the 3-leaf stage up to the green-up stage.[2] | Optimal efficacy is achieved on small, actively growing weeds.[4] Efficacy is limited on weeds beyond the 3-leaf stage.[8] |

Table 2: Recommended Dosage Rates of **Flucarbazone** (70% WDG Product) for Post-Emergence Application

Target Crop / Weed Density	Application Rate (g product/ha)	Application Rate (g a.i./ha)	Notes
Spring Wheat			
Low Wild Oat Infestation (<100 plants/m <sup>2</sup> )	28.5 g/ha[1]	~20 g/ha	For actively growing weeds under good conditions.[1]
High Wild Oat Infestation (>100 plants/m <sup>2</sup> )	35.7 g/ha[1]	~25 g/ha	For actively growing weeds under good conditions.[1]
Adverse Conditions or Tank Mix with Dicamba	43 g/ha[1]	30 g/ha	Maximum rate per growing season is 43 g/ha of product.[1]
General Annual Weeds	30 - 45 g/ha[2]	21 - 31.5 g/ha	Apply at the 4-5 leaf stage of spring wheat and weeds.[2]
Winter Wheat			

| General Annual Weeds | 45 - 60 g/ha[2] | 31.5 - 42 g/ha | Apply from 3-leaf to green-up stage of winter wheat.[2] |

Table 3: Environmental and Application Conditions for Optimal Efficacy

Parameter	Recommendation
Temperature	<b>Optimal control between 12°C and 24°C.</b> <b>[4] Reduced activity below 8°C or above 27°C.[4]</b>
Rainfastness	Requires a 1 to 2-hour rain-free period after application.[1][8]
Wind Speed	Do not apply when winds are gusty or exceed 15 km/hr.[1] Avoid application during periods of dead calm.[1]
Spray Volume	200 - 300 L/ha.[8] Use higher volumes for dense crop canopies or heavy weed pressure.[4]
Adjuvant	A non-ionic surfactant (NIS) is mandatory.[1][8] Recommended rate is 0.25% v/v (0.25 L per 100 L of spray solution).[1][9]

| Crop Stress | Avoid application if wheat is under stress from drought, frost, water-logged soils, extreme temperatures, low fertility, or disease.[1][4] |

### 3.0 Experimental Protocols

#### 3.1 Protocol for Field Efficacy and Crop Selectivity Trial

This protocol outlines a standard methodology for evaluating the efficacy of **flucarbazone** on target weeds and its selectivity (safety) on the wheat crop.

##### 3.1.1 Experimental Design

- Layout: Employ a Randomized Complete Block Design (RCBD) with a minimum of four replications to account for field variability.[10][11][12]

- Plot Size: Individual plot sizes should be representative of agricultural practice, for example, 2 meters by 10 meters.
- Treatments:
  - Untreated Control (Weedy Check): No herbicide application.[\[10\]](#)
  - Weed-Free Control: Maintained by hand-weeding to assess the maximum yield potential and serve as a benchmark for crop injury.[\[11\]](#)
  - **Flucarbazone** at proposed label rate (e.g., 30 g a.i./ha).
  - **Flucarbazone** at twice the proposed label rate (e.g., 60 g a.i./ha) to assess crop tolerance.[\[10\]](#)
  - Reference Herbicide: A commercial standard herbicide for the same target weeds.[\[10\]](#)

### 3.1.2 Herbicide Application

- Timing: Apply post-emergence at the crop and weed growth stages specified in Table 1.
- Equipment: Use a calibrated research plot sprayer (e.g., CO<sub>2</sub>-pressurized backpack sprayer) equipped with fine nozzles to ensure uniform coverage.[\[8\]](#)
- Spray Volume: Apply at a consistent spray volume, such as 200 L/ha.[\[8\]](#)
- Mixing: Prepare the spray solution for each treatment immediately before application. Follow the mixing order:
  - Fill the spray tank to 1/2 with water and begin agitation.[\[4\]](#)
  - Add the required amount of **flucarbazone** (as a water-dispersible granule).[\[4\]](#)
  - Continue agitation until the product is fully dissolved.[\[4\]](#)
  - If tank-mixing, add the partner herbicide.[\[4\]](#)
  - Add the required volume of non-ionic surfactant (e.g., at 0.25% v/v).[\[4\]](#)

- Fill the tank with the remaining water.[4]

### 3.1.3 Data Collection and Assessments

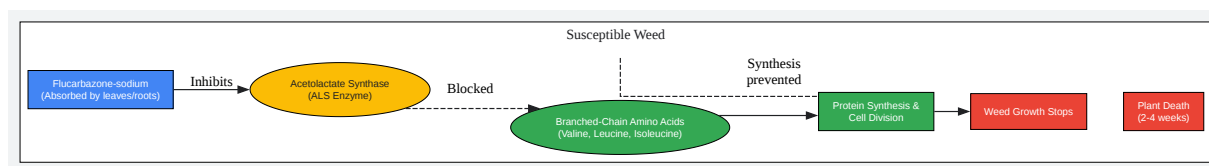
- Weed Density and Control:
  - Before spraying, place two quadrats (e.g., 0.25 m<sup>2</sup>) in each plot and count the number of individuals of each target weed species.
  - At 21 and 42 days after application (DAA), recount the weeds in the same quadrats.
  - Calculate Weed Control Efficiency (WCE) using the formula:  $WCE (\%) = [(Weed\ density\ in\ control - Weed\ density\ in\ treatment) / Weed\ density\ in\ control] \times 100$ . [12]
- Crop Phytotoxicity:
  - Visually assess crop injury at 7, 14, and 28 DAA using a scale of 0% (no effect) to 100% (complete crop death). Note symptoms like chlorosis, necrosis, or stunting.
- Yield and Yield Components:
  - At crop maturity, harvest a predetermined area (e.g., 1 m<sup>2</sup>) from the center of each plot.
  - Measure the number of productive tillers (ears) per square meter. [12]
  - Count the number of grains per spike from a subsample of 10 ears.
  - Determine the 1000-grain weight. [12]
  - Thresh the harvested sample, clean the grain, and measure its weight and moisture content. Adjust the final grain yield to a standard moisture percentage and express it in kg/ha. [12]

### 3.1.4 Statistical Analysis

- Subject all collected data to Analysis of Variance (ANOVA) using appropriate statistical software. [12]

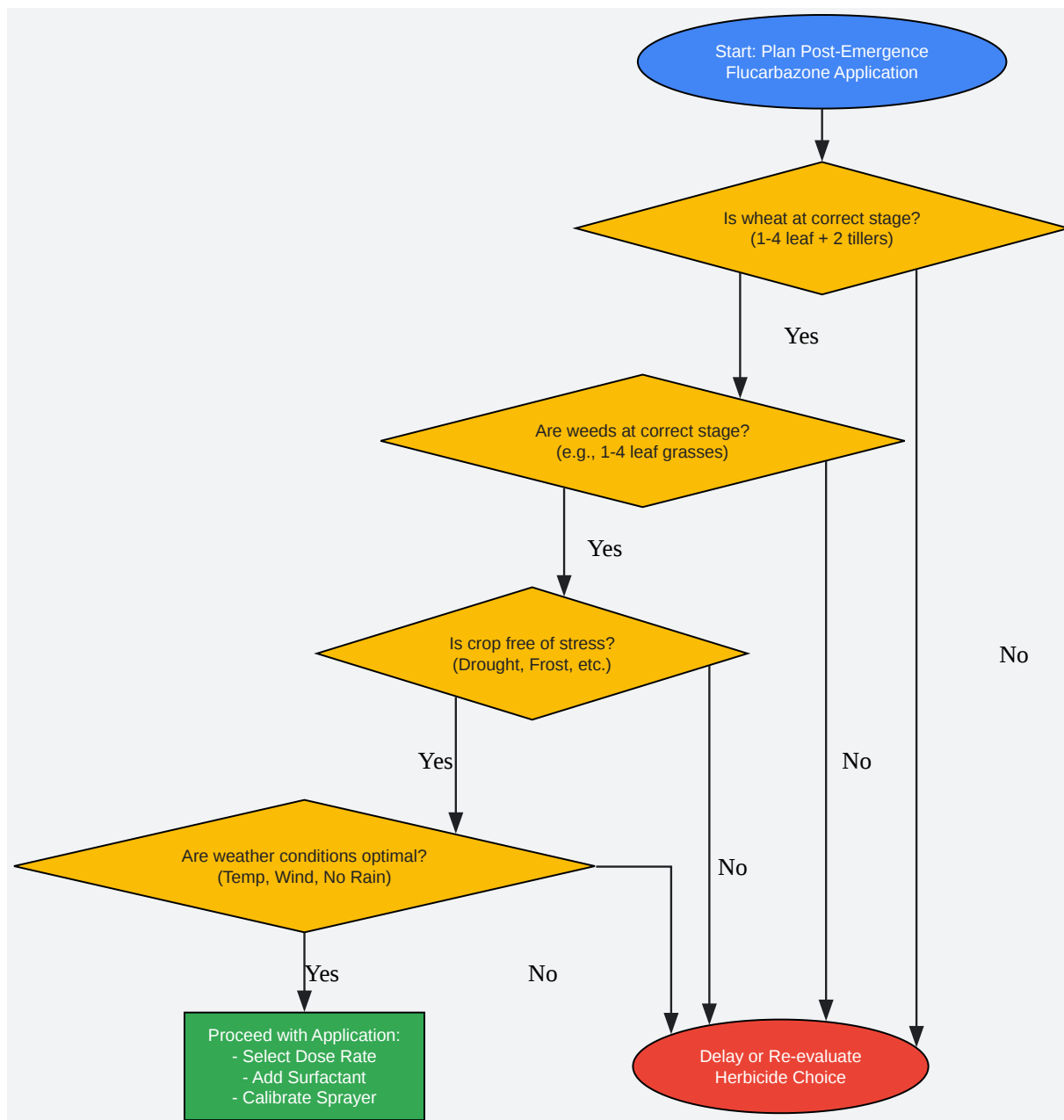
- When the ANOVA indicates significant treatment effects (e.g., at  $p \leq 0.05$ ), perform a mean separation test, such as Fisher's Least Significant Difference (LSD) or Tukey's HSD, to compare treatment means.[12]

#### 4.0 Visualizations



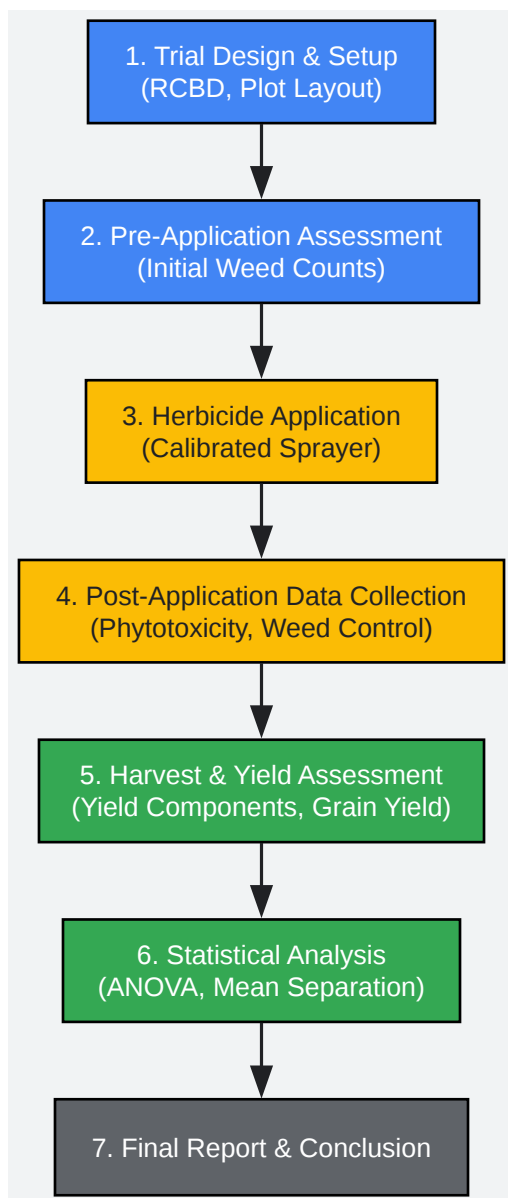
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Caption: **Flucarbazone**'s mode of action via ALS enzyme inhibition.



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Caption: Decision-making workflow for **Flucarbazono** application.



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Caption: Workflow for a herbicide efficacy and selectivity trial.

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- To cite this document: BenchChem. [Protocol for Post-Emergence Application of Flucarbazono in Wheat]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134062#protocol-for-post-emergence-application-of-flucarbazono-in-wheat]

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